

edeine D antimicrobial susceptibility testing

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Compound Focus: Edeine D

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Edeine D: Core Characteristics and Mechanism

Edeine D is a peptide antibiotic produced by *Brevibacillus brevis*. It is a subtype of edeine, similar to edeine A but with a β -tyrosine residue replaced by β -phenylalanine- β -alanine [1].

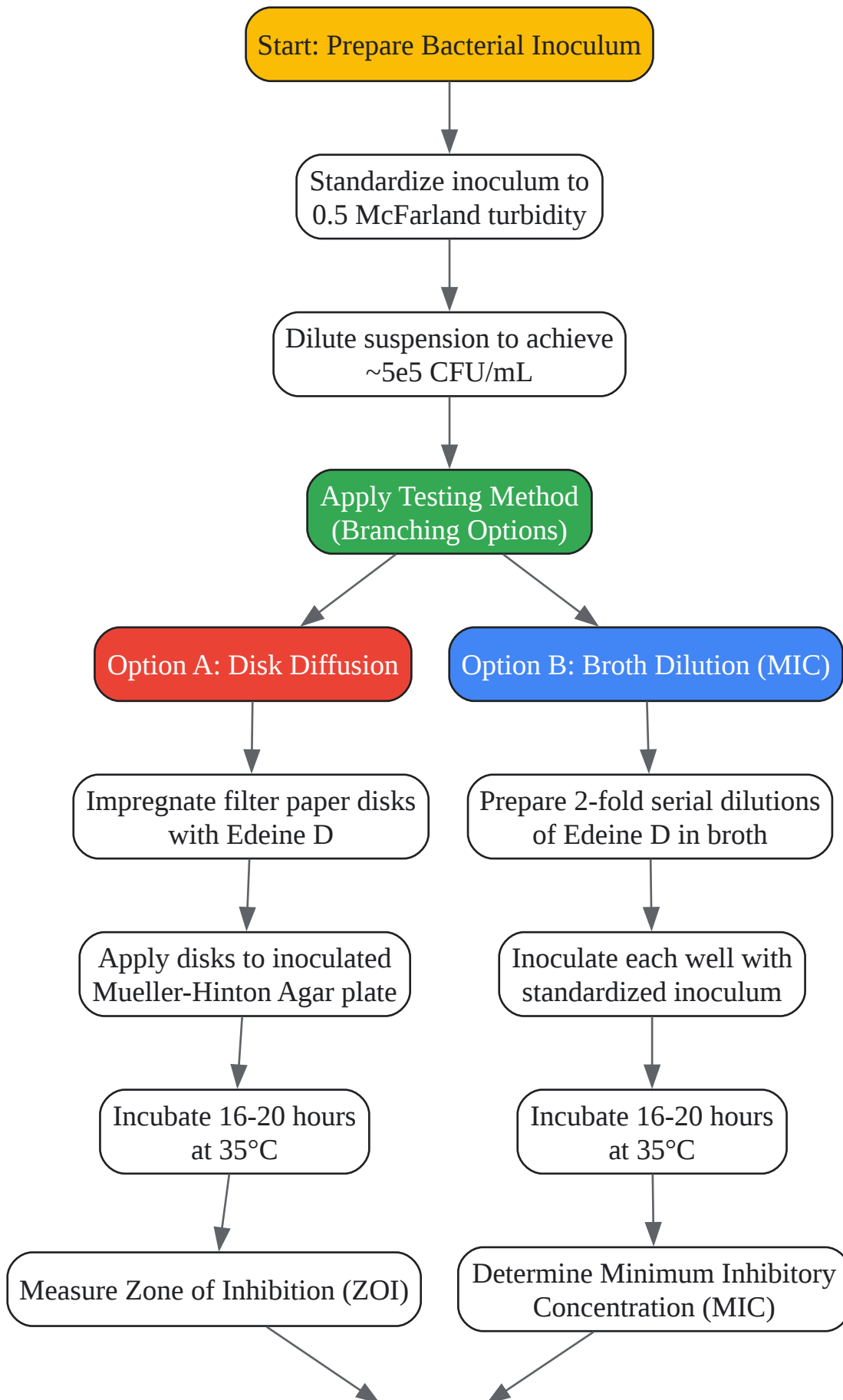
The primary mechanism of action is the inhibition of protein synthesis. Edeines bind to the 30S ribosomal subunit, specifically blocking the initiator tRNA (fMet-tRNA) from interacting with the P-site [1] [2]. This action effectively prevents the formation of the translation initiation complex [3]. The table below summarizes its key properties:

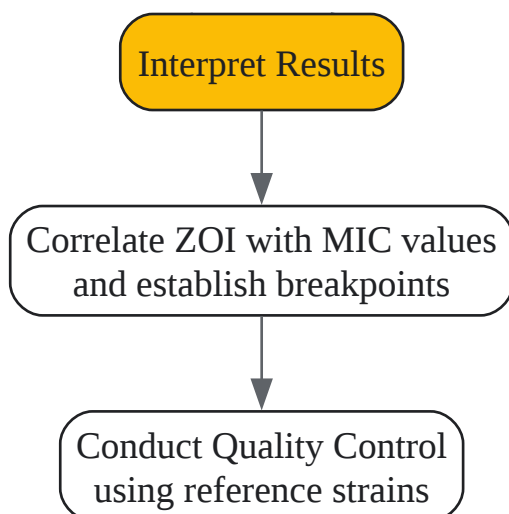
Property	Description
Drug Class	Peptide antibiotic [1]
Primary Target	30S ribosomal subunit [1]
Mechanism of Action	Binds to the ribosomal P-site and blocks initiation of protein synthesis by preventing fMet-tRNA binding [2] [3].
Antimicrobial Spectrum	Broad-spectrum activity against Gram-positive bacteria, Gram-negative bacteria, and fungi [4] [5].
Key Resistance Mechanism	Acetylation by the enzyme Edeine acetyltransferase (EdeQ), which modifies the internal diaminopropionic acid (DAPA) residue, rendering the antibiotic inactive

Property	Description
	[6].

Experimental Workflow for Susceptibility Investigation

While a standardized clinical protocol was not found, the following workflow outlines the key steps for conducting susceptibility testing on a novel compound like **Edeine D** in a research setting. This process integrates general AST principles [7] with specific knowledge about edeines.





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Key Considerations for Protocol Development

When developing and performing susceptibility tests for **Edeine D**, keep the following points in mind:

- **Quality Control (QC):** Implement a robust QC program. Use established QC bacterial strains to ensure that testing conditions, media, and reagents are performing within acceptable limits. Results from QC strains that fall outside the expected range indicate a problem with the test system that must be investigated before reporting patient results [7].
- **Result Review and Proficiency Testing:** A laboratory technologist or director should review all AST results before reporting. This review should ensure that the organism's identification aligns with its susceptibility profile and that results for related antibiotics are consistent. Participation in external proficiency testing programs is also mandatory for clinical laboratories to ensure the accuracy and reliability of their testing [7].

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References

1. edeine D [Antibiotic] [card.mcmaster.ca]
2. Ribosome-Targeting Antibiotics: Modes of Action, ... [pmc.ncbi.nlm.nih.gov]

3. The translation inhibitors kasugamycin, edeine and ... [nature.com]
4. Structure activity relationship studies on the antimicrobial ... [pubmed.ncbi.nlm.nih.gov]
5. Construction of high-yielding edeine strains and an initial ... [chembioagro.springeropen.com]
6. Self Resistance to the Atypical Cationic Antimicrobial ... [sciencedirect.com]
7. Antimicrobial Susceptibility Testing - StatPearls - NCBI - NIH [ncbi.nlm.nih.gov]

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